

Physical and chemical properties of 3-Propylideneephthalide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Propylideneephthalide**

Cat. No.: **B1366576**

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An In-depth Technical Guide to 3-Propylideneephthalide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Propylideneephthalide**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

Chemical Identity

3-Propylideneephthalide, with the CAS number 17369-59-4, is an organic compound used primarily as a fragrance and flavoring agent.^{[1][2][3][4]} It is a derivative of phthalide, characterized by a propylidene group attached to the lactone ring.

Identifier	Value
IUPAC Name	(3E)-3-propylidene-2-benzofuran-1-one
Molecular Formula	C ₁₁ H ₁₀ O ₂ [1] [2] [5] [6]
Molecular Weight	174.20 g/mol [1] [2] [5] [6]
CAS Number	17369-59-4 [2] [7]
EC Number	241-402-8 [1] [8]
FEMA Number	2952 [1] [9]
Synonyms	3-Propylidene-1(3H)-isobenzofuranone, Propylidene phthalide [1] [2] [10] [11]

Physical Properties

3-Propylideneephthalide is typically a clear, colorless to pale yellow liquid with a characteristic warm, spicy, and herbaceous aroma.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[12\]](#)

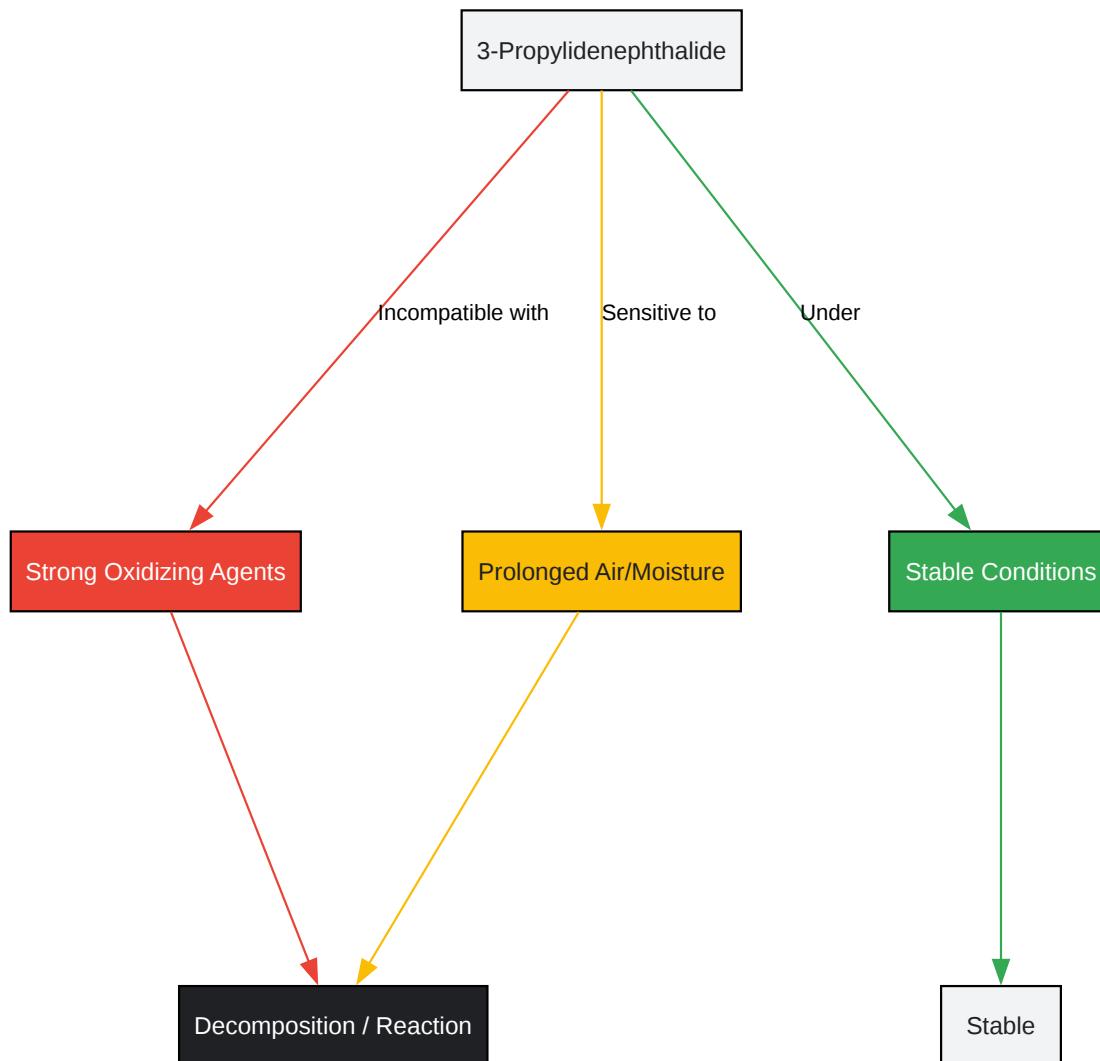
Table of Physical Properties

Property	Value	Reference
Physical Description	Clear yellow liquid	[1]
Melting Point	5 °C	[5] [6] [7] [12]
Boiling Point	169-170 °C at 12 mmHg 343 to 347 °F at 15 mmHg	[7] [12] [1] [2] [10]
Density	1.122 g/mL at 25 °C 1.135 g/mL at 23.7 °C	[6] [7] [1] [10]
Refractive Index	n _{20/D} 1.5861.557-1.562	[6] [7] [1]
Solubility	Insoluble in water (<0.1 mg/mL) Soluble in oils and ethanol	[1] [2] [10]
Vapor Pressure	0.0013 mmHg at 25 °C	[7]
Flash Point	>230 °F (>110 °C)	[7]

Chemical Properties and Reactivity

Stability: **3-Propylideneephthalide** is considered stable under normal conditions.[\[7\]](#) However, it may be sensitive to prolonged exposure to air and moisture.[\[1\]](#)[\[10\]](#) It is also combustible.[\[7\]](#)

Reactivity: The compound is incompatible with strong oxidizing agents.[\[7\]](#) The molecule contains a lactone (cyclic ester) and an unsaturated alkylidene group, which are the primary sites for chemical reactions.



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Caption: Reactivity and stability profile of **3-Propylideneephthalide**.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Propylideneephthalide**.

- ¹H NMR: Spectra are available and can be used to confirm the structure of the molecule, including the cis/trans isomers.[13][14][15]
- IR Spectra: Infrared spectroscopy can identify the characteristic functional groups, such as the C=O stretch of the lactone and the C=C stretch of the propylidene group.[1][13]
- Mass Spectrometry: Mass spectrometry data provides information on the molecular weight and fragmentation pattern, aiding in structural elucidation.[13]

Experimental Protocols

Dermal Absorption Study using Franz Diffusion Cell

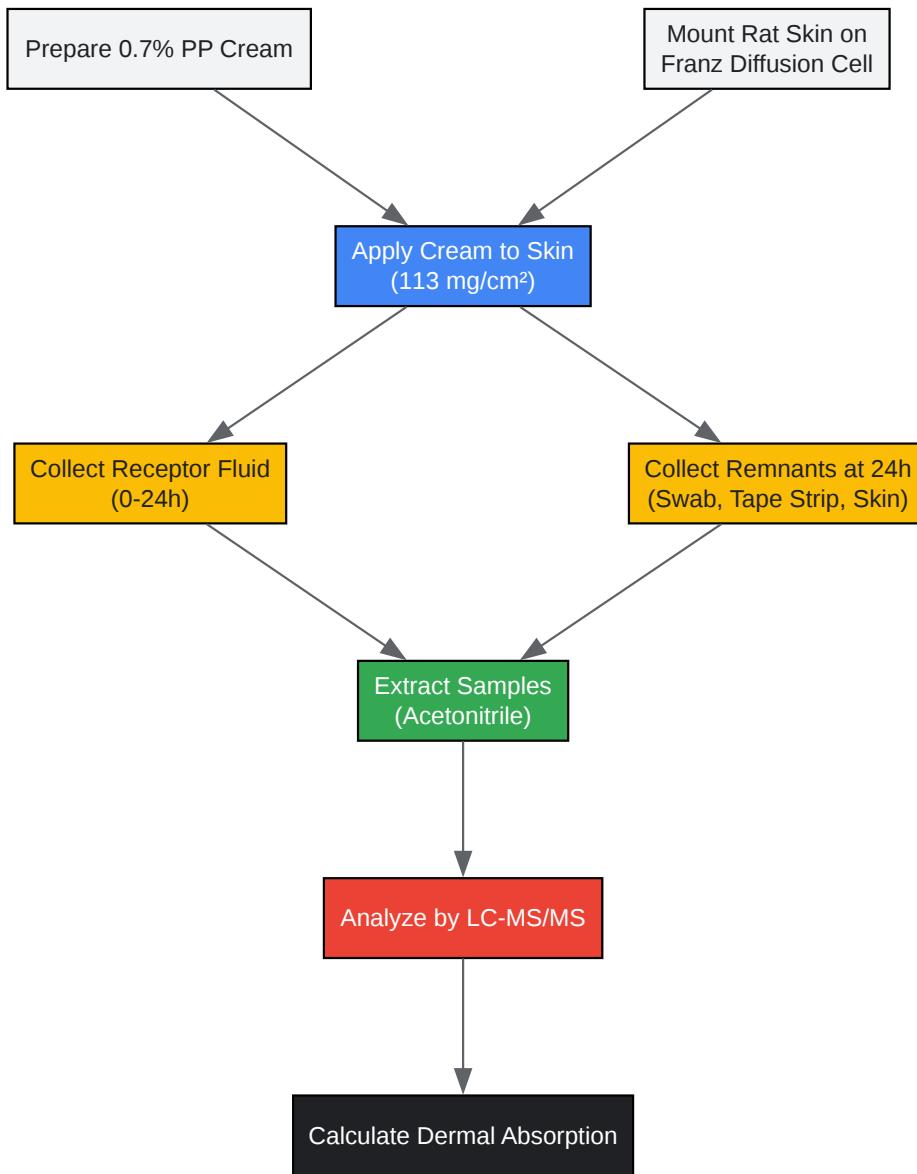
A key application in the safety assessment of cosmetic ingredients is determining their percutaneous absorption. The following protocol outlines the methodology used for **3-Propylideneephthalide**.[16]

Objective: To determine the in vitro dermal absorption rate of **3-Propylideneephthalide**.

Materials and Methods:

- Analytical Method: An LC-MS/MS method was developed and validated for the quantification of **3-Propylideneephthalide**.[16]
- Skin Preparation: Excised rat skin is used as the membrane in the Franz diffusion cell system.[16]
- Formulation: A cream formulation (o/w) containing 0.7% **3-Propylideneephthalide** is prepared.[16]
- Franz Diffusion Cell Setup:
 - The excised rat skin is mounted on the Franz diffusion cells.

- The receptor chamber is filled with a receptor fluid (e.g., 50% ethanol) and maintained at 32°C.[16]
- Application: The cream formulation is topically applied to the skin surface at a dose of 113 mg/cm².[16]
- Sampling:
 - Aliquots of the receptor fluid are collected at specified time points (0, 1, 2, 4, 8, 12, and 24 hours).[16]
 - After 24 hours, any remaining formulation on the skin surface is removed by swabbing.[16]
 - The stratum corneum is collected using tape stripping.[16]
- Extraction and Analysis:
 - The collected samples (swabs, stratum corneum, and the remaining skin) are extracted with acetonitrile for 24 hours.[16]
 - The concentration of **3-Propylidenephthalide** in the receptor fluid and the extracts is determined by LC-MS/MS.[16]
- Data Analysis: The total dermal absorption rate is calculated based on the amount of **3-Propylidenephthalide** found in the receptor fluid, stratum corneum, and the skin. For the cream formulation tested, the total dermal absorption was approximately 24%. [16]



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Caption: Experimental workflow for dermal absorption study.

Biological Activity and Safety

Use: **3-Propylenephthalide** is primarily used as a fragrance ingredient in cosmetics and a flavoring agent in foods.[1][3][17]

Safety:

- Skin Sensitization: It is identified as a fragrance allergen and a skin sensitizer.[11] A No Expected Sensitization Induction Level (NESIL) of 940 µg/cm² has been established.[11]
- Genotoxicity: Based on available data, **3-Propylenephthalide** is not considered to be genotoxic.[11]
- Phototoxicity: It is not expected to be phototoxic or photoallergenic based on its UV/Vis absorption spectra.[11]
- Irritation: It can be a moderate skin irritant.[18]
- Regulatory Status: Its use in cosmetic products is regulated, with content limits in some regions.[16] It has been assessed by the Research Institute for Fragrance Materials (RIFM) and is listed by the Flavor and Extract Manufacturers Association (FEMA).[11][17]

No specific signaling pathways related to its biological activity have been detailed in the reviewed literature. Its primary biological interaction of concern is its potential to cause skin sensitization.

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- To cite this document: BenchChem. [Physical and chemical properties of 3-Propylenephthalide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1366576#physical-and-chemical-properties-of-3-propylenephthalide>]

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